

Application Notes and Protocols for SCH 40120 in Cell Culture Experiments

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Compound of Interest

Compound Name: SCH 40120

Cat. No.: B1680905

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Introduction

SCH 40120 is a potent and selective inhibitor of 5-lipoxygenase (5-LOX), a key enzyme in the biosynthesis of leukotrienes.^[1] Leukotrienes are pro-inflammatory lipid mediators involved in a variety of inflammatory diseases. By inhibiting 5-LOX, **SCH 40120** effectively reduces the production of leukotrienes, making it a valuable tool for studying inflammatory pathways and for the development of anti-inflammatory therapeutics. These application notes provide detailed protocols for the use of **SCH 40120** in cell culture experiments to investigate its biological effects.

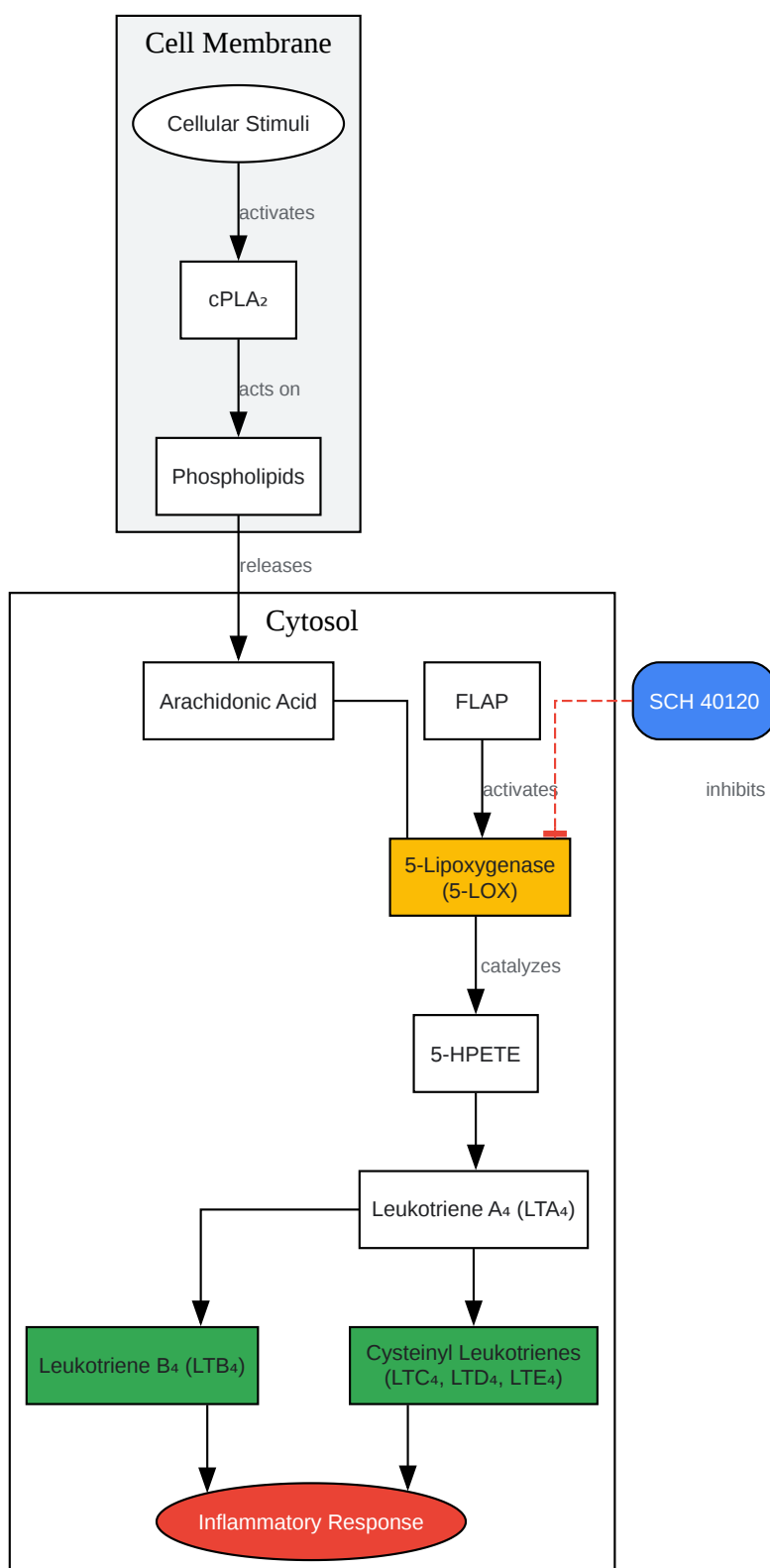
Data Presentation

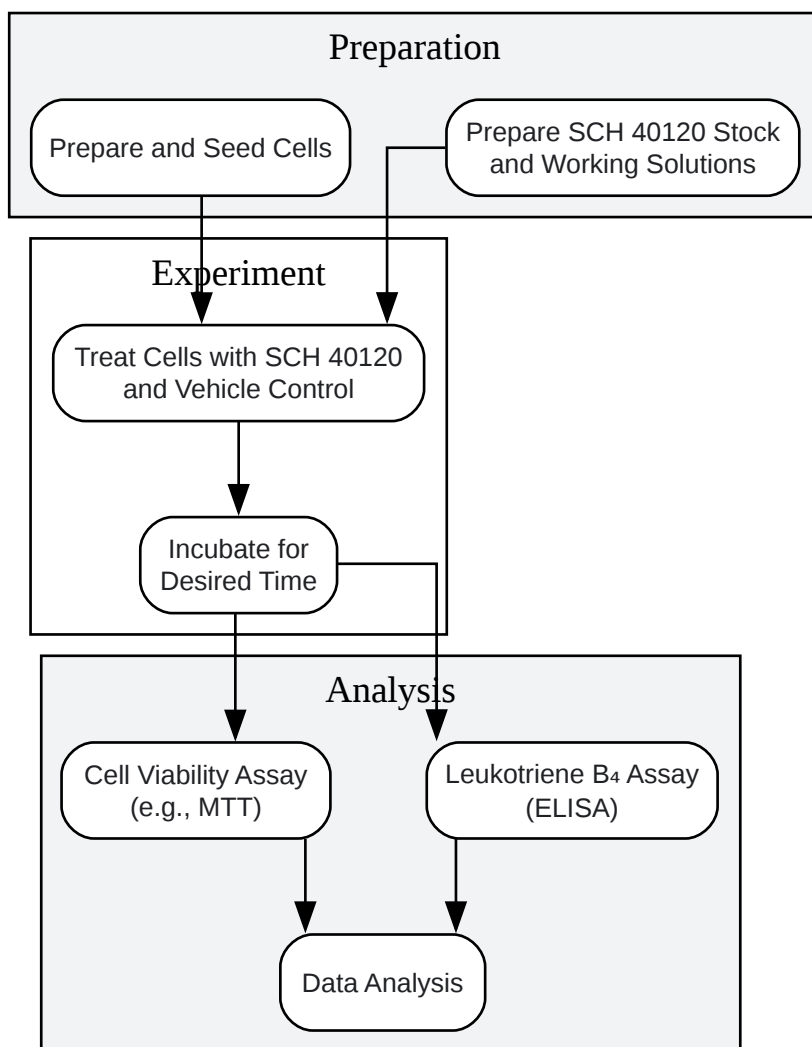
The inhibitory activity of **SCH 40120** on 5-lipoxygenase has been quantified in various cell types. The following table summarizes the available quantitative data.

Cell Type	Species	IC50 (μM)	Reference
Neutrophils	Human	4	^[1]
Neutrophils	Rat	8	^[1]
MC9 Mast Cell Clone	Murine	7	^[1]

Signaling Pathway

SCH 40120 exerts its effect by inhibiting the 5-lipoxygenase pathway, a critical branch of the arachidonic acid cascade. The following diagram illustrates the signaling pathway and the point of inhibition by **SCH 40120**.





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References

- 1. Actions of a 5-lipoxygenase inhibitor, Sch 40120, on acute inflammatory responses - PubMed [pubmed.ncbi.nlm.nih.gov]

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